

Confirming the Specificity of VHL-Targeted PROTACs: A Comparative Guide

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Compound of Interest

Compound Name: *Vhl-1*

Cat. No.: *B1575616*

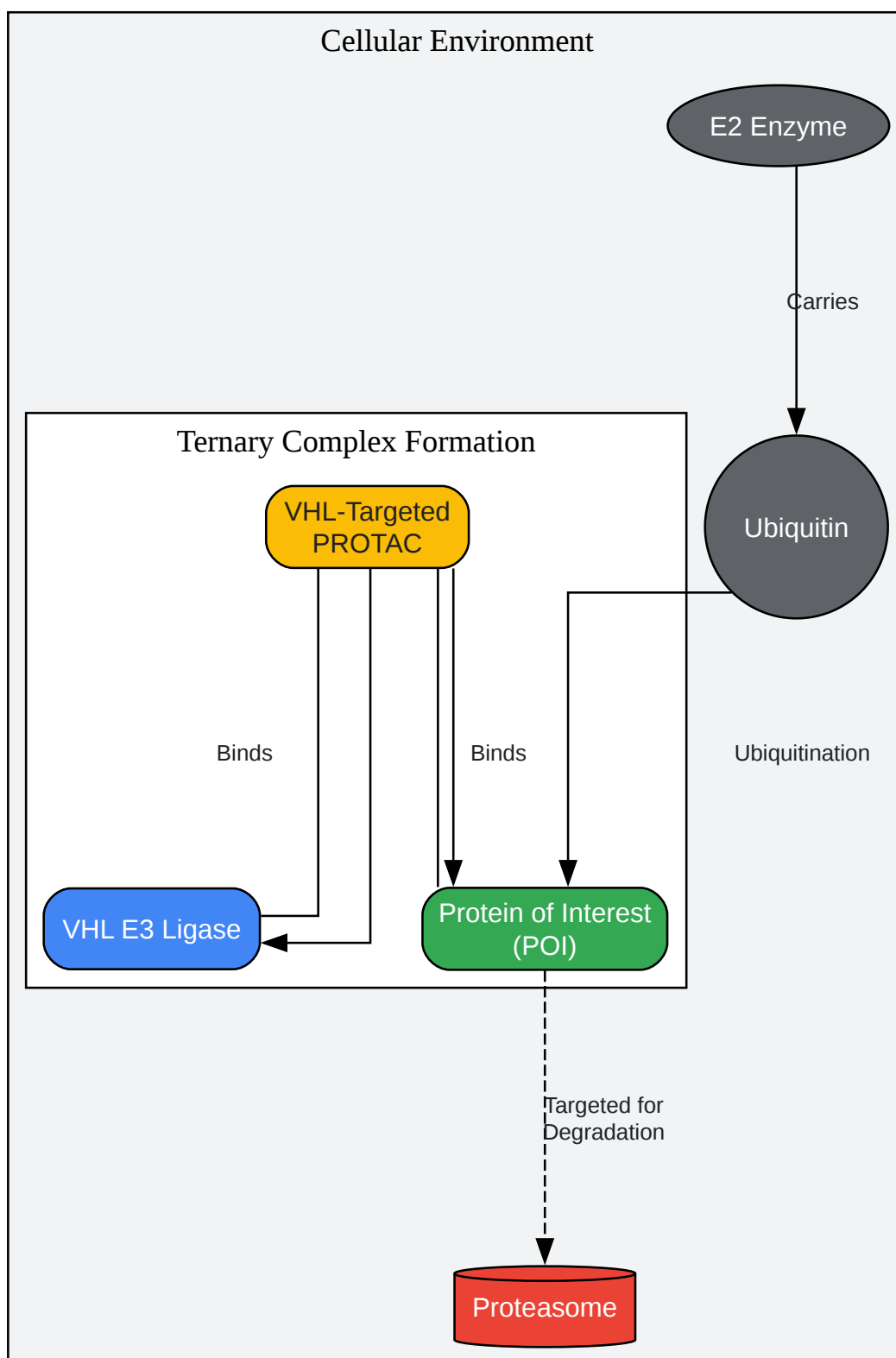
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Proteolysis targeting chimeras (PROTACs) have emerged as a powerful therapeutic modality capable of targeting previously "undruggable" proteins for degradation. Among the various E3 ligases recruited by PROTACs, the von Hippel-Lindau (VHL) E3 ligase is one of the most utilized. Ensuring the specificity of VHL-targeted PROTACs is paramount to minimize off-target effects and enhance therapeutic efficacy. This guide provides an objective comparison of methods to confirm the specificity of VHL-targeted PROTACs, supported by experimental data and detailed protocols.

Mechanism of Action: VHL-Targeted PROTACs

VHL-targeted PROTACs are heterobifunctional molecules that simultaneously bind to the VHL E3 ligase and a protein of interest (POI). This induced proximity facilitates the transfer of ubiquitin from an E2-conjugating enzyme to the POI, marking it for degradation by the proteasome. The specificity of this process is a critical determinant of the PROTAC's therapeutic window.



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Caption: Mechanism of action of a VHL-targeted PROTAC.

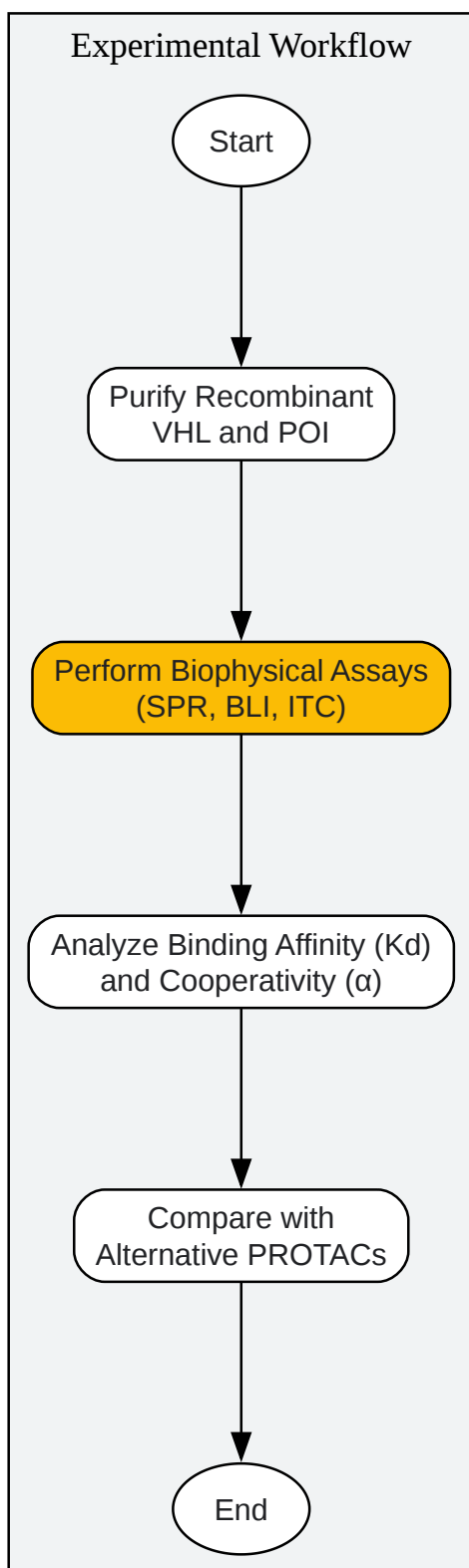
Key Experimental Assays for Specificity Confirmation

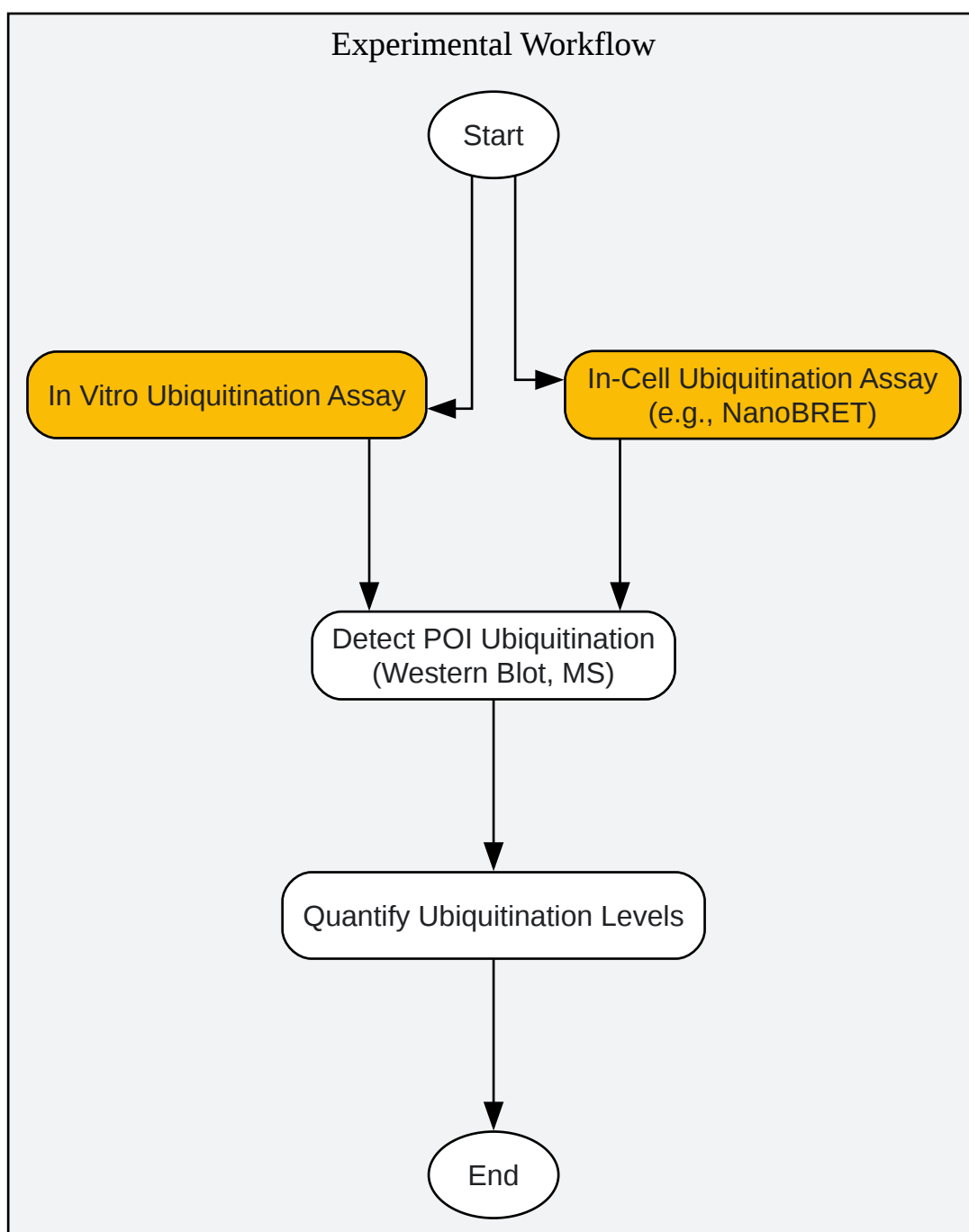
A multi-pronged approach employing a suite of biochemical, biophysical, and cellular assays is essential to rigorously confirm the specificity of a VHL-targeted PROTAC.

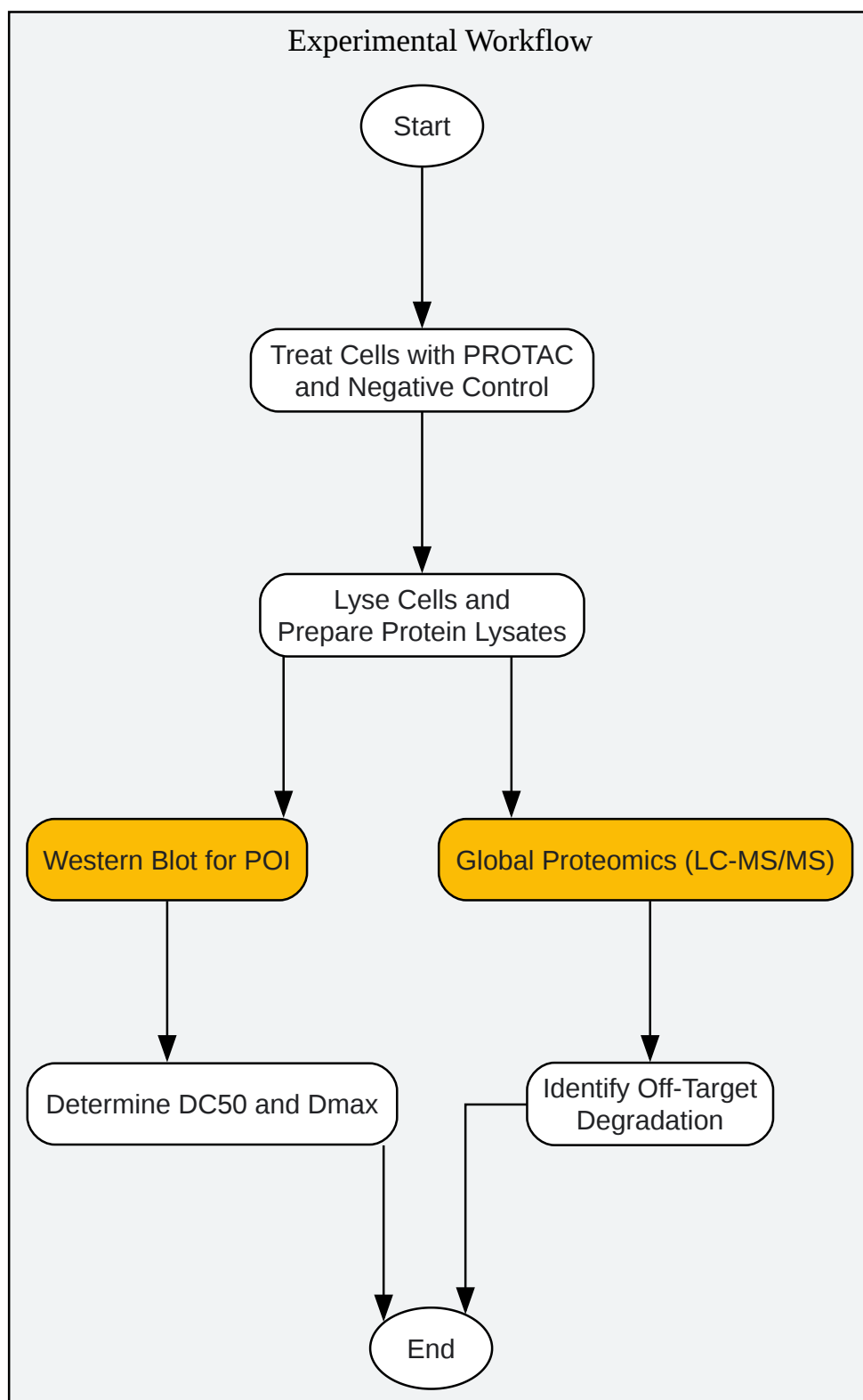
Ternary Complex Formation and Cooperativity

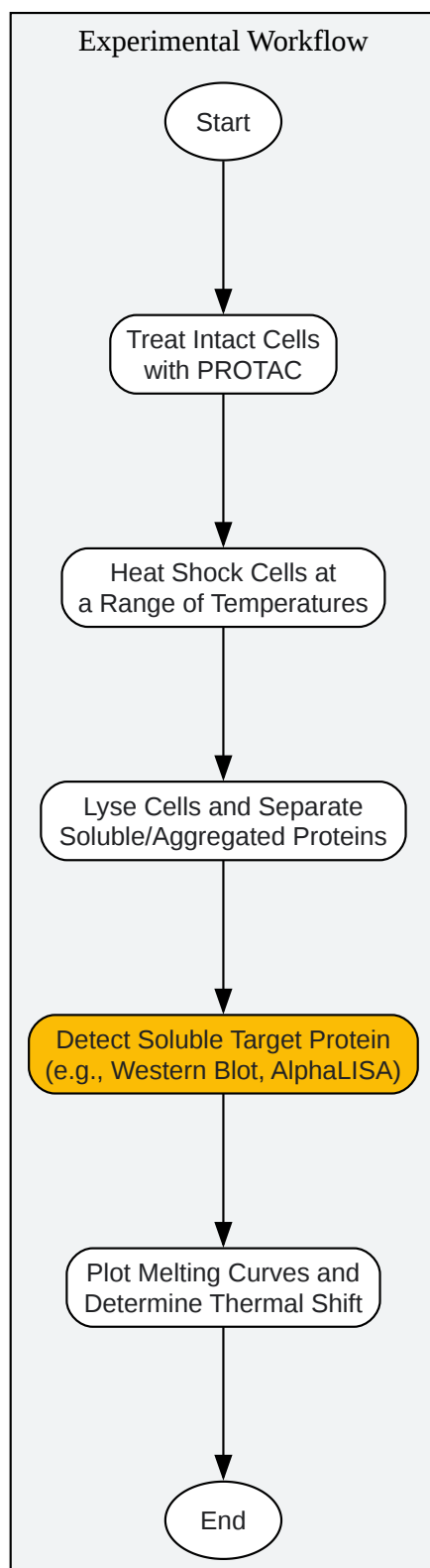
The formation of a stable ternary complex between the VHL, the PROTAC, and the POI is a prerequisite for efficient degradation. The stability and cooperativity of this complex can provide initial insights into the selectivity of the PROTAC.

Experimental Workflow: Biophysical Analysis of Ternary Complex









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